Synthesis protocols for 2-(3-Methylmorpholin-4-yl)propan-1-amine

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Compound of Interest

Compound Name:	*2-(3-Methylmorpholin-4-yl)propan-1-amine*
CAS No.:	*1215981-25-1*
Cat. No.:	*B1518133*

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An In-depth Guide to the Synthesis of **2-(3-Methylmorpholin-4-yl)propan-1-amine** for Researchers and Drug Development Professionals

Introduction and Significance

2-(3-Methylmorpholin-4-yl)propan-1-amine is a substituted morpholine derivative of interest in medicinal chemistry and drug discovery. The morpholine scaffold is a prevalent heterocyclic motif found in numerous approved drugs and bioactive molecules, valued for its favorable physicochemical properties, including metabolic stability and aqueous solubility. The specific substitution pattern of **2-(3-Methylmorpholin-4-yl)propan-1-amine**, featuring a methyl group on the morpholine ring and an aminopropyl side chain, offers a unique three-dimensional structure for probing receptor interactions and optimizing pharmacokinetic profiles. This guide provides a comprehensive overview of a proposed synthetic route to this compound, grounded in established chemical principles and supported by relevant literature.

Proposed Synthetic Strategy: A Two-Step Approach

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The synthesis of **2-(3-Methylmorpholin-4-yl)propan-1-amine** can be efficiently achieved through a two-step sequence. The first key step is the synthesis of the crucial intermediate, 3-methylmorpholine. Subsequently, a reductive amination reaction is employed to couple 3-methylmorpholine with a suitable three-carbon synthon to yield the final product. This strategy is advantageous due to the commercial availability of starting materials and the high efficiency of the reductive amination process.

Experimental Workflow Diagram

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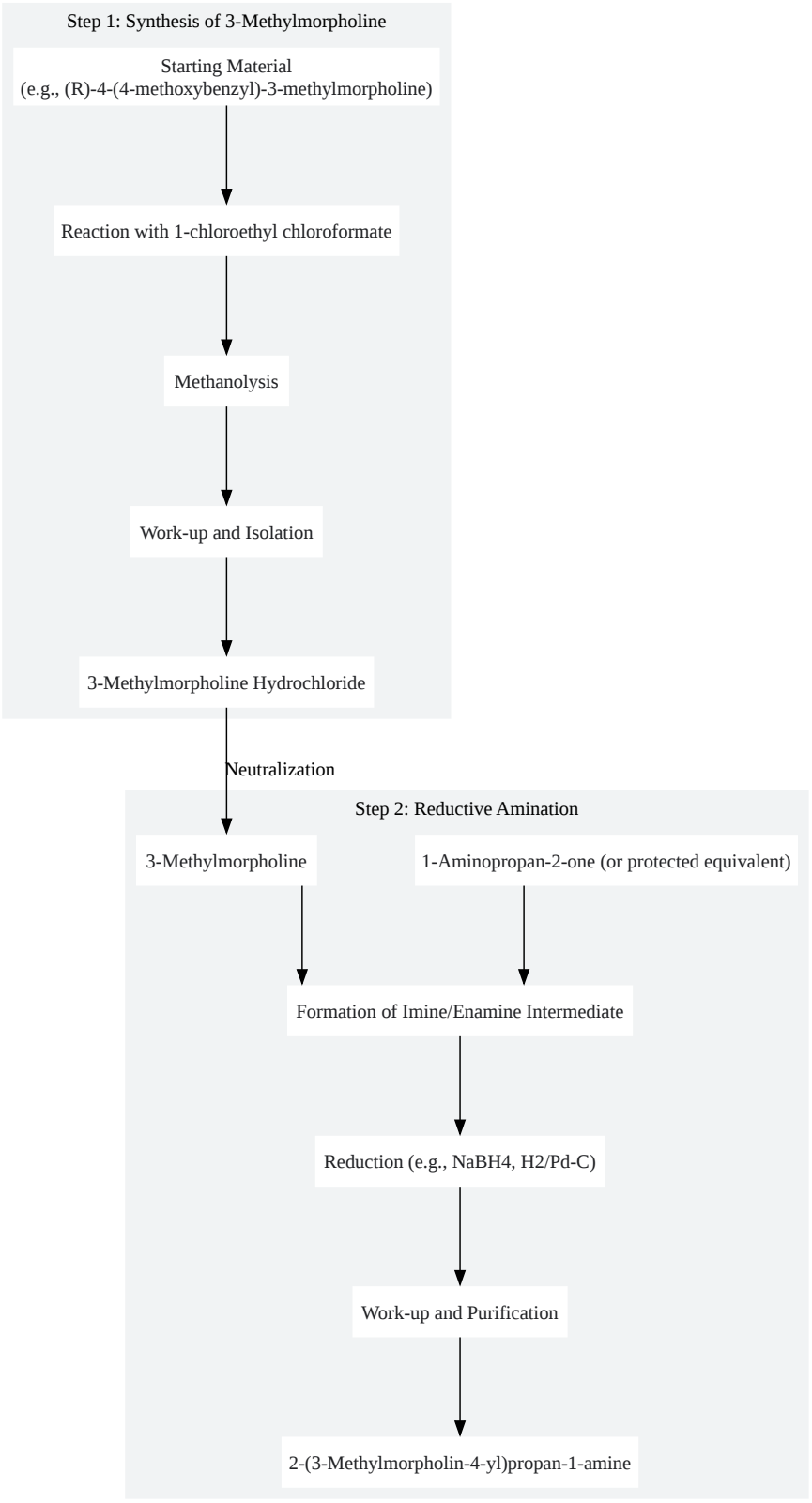

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Caption: Overall workflow for the synthesis of **2-(3-Methylmorpholin-4-yl)propan-1-amine**.

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Part 1: Synthesis of 3-Methylmorpholine Hydrochloride

3-Methylmorpholine is a key building block for this synthesis. While it can be prepared through various methods, one common approach involves the deprotection of a suitably protected precursor.[1][2] The following protocol is adapted from established procedures for the synthesis of (R)-3-methylmorpholine hydrochloride.[1]

Experimental Protocol

Materials and Equipment:

- (5R)-4-(4-methoxybenzyl)-5-methylmorpholine
- 1-Chloroethyl chloroformate
- 1,2-Dichloroethane (DCE)
- Methanol (MeOH)
- Ethyl acetate
- Round-bottom flask with reflux condenser
- Magnetic stirrer with heating mantle
- Rotary evaporator
- Standard glassware for filtration and washing

Procedure:

- To a solution of (5R)-4-(4-methoxybenzyl)-5-methylmorpholine (1.0 eq) in 1,2-dichloroethane, add 1-chloroethyl chloroformate (4.0 eq).
- Heat the reaction mixture to 80 °C and stir for 6 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).

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- Upon completion, remove the solvent under reduced pressure using a rotary evaporator.
- Dissolve the residue in methanol and heat to 80 °C for 1 hour.
- Evaporate the methanol under reduced pressure.
- Wash the resulting solid residue with ethyl acetate and dry to afford (3R)-3-methylmorpholine hydrochloride as a white crystalline solid.[1]

Quantitative Data Summary

Reagent	Molar Eq.	Molecular Weight (g/mol)
(5R)-4-(4-methoxybenzyl)-5-methylmorpholine	1.0	221.29
1-Chloroethyl chloroformate	4.0	142.98
Methanol	Solvent	32.04
1,2-Dichloroethane	Solvent	98.96

Expected Yield: ~74%[1]

Part 2: Synthesis of 2-(3-Methylmorpholin-4-yl)propan-1-amine via Reductive Amination

Reductive amination is a powerful and widely used method for the formation of carbon-nitrogen bonds.[3][4][5] This process typically involves the reaction of a carbonyl compound with an amine to form an imine or enamine intermediate, which is then reduced in situ to the corresponding amine.

Mechanism & Rationale

The reaction proceeds in two main stages:

- Imine/Enamine Formation: 3-Methylmorpholine acts as a nucleophile, attacking the carbonyl carbon of 1-aminopropan-2-one. This is followed by dehydration to form a transient iminium ion, which is in equilibrium with its enamine tautomer.

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- Reduction: A reducing agent, such as sodium borohydride or catalytic hydrogenation, delivers a hydride to the electrophilic carbon of the iminium ion (or the double bond of the enamine), resulting in the formation of the final amine product.

The choice of reducing agent is crucial. Sodium borohydride is a mild and selective reducing agent suitable for this transformation.[6] Alternatively, catalytic hydrogenation over a palladium catalyst offers a greener approach.[5]

Experimental Protocol

Materials and Equipment:

- 3-Methylmorpholine hydrochloride
- Sodium hydroxide (for neutralization)
- 1-Aminopropan-2-one hydrochloride (or a suitable protected precursor)
- Methanol (MeOH) or another suitable protic solvent
- Sodium borohydride ($NaBH_4$) or Palladium on carbon (Pd/C) and a hydrogen source
- Round-bottom flask
- Magnetic stirrer
- Standard glassware for extraction and purification (e.g., separatory funnel, chromatography column)

Procedure:

- Neutralize 3-methylmorpholine hydrochloride with a suitable base (e.g., aqueous NaOH) and extract the free base into an organic solvent. Dry the organic layer and remove the solvent.
- Dissolve the free 3-methylmorpholine (1.0 eq) and 1-aminopropan-2-one hydrochloride (1.0 eq) in methanol.
- Cool the reaction mixture in an ice bath.

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- Slowly add sodium borohydride (1.5 eq) portion-wise to the stirred solution.
- After the addition is complete, allow the reaction to warm to room temperature and stir for several hours, monitoring by TLC.
- Quench the reaction by the slow addition of water.
- Remove the methanol under reduced pressure.
- Extract the aqueous residue with a suitable organic solvent (e.g., dichloromethane or ethyl acetate).
- Combine the organic extracts, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain **2-(3-methylmorpholin-4-yl)propan-1-amine**.

Quantitative Data Summary

Reagent	Molar Eq.	Molecular Weight (g/mol)
3-Methylmorpholine	1.0	101.15
1-Aminopropan-2-one hydrochloride	1.0	109.56
Sodium Borohydride	1.5	37.83
Methanol	Solvent	32.04

Safety and Handling Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- 1-Chloroethyl chloroformate is highly corrosive and toxic; handle with extreme care.

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- Sodium borohydride is flammable and reacts with water to produce hydrogen gas; handle away from ignition sources and add to protic solvents carefully.
- Consult the Safety Data Sheets (SDS) for all reagents before use.

Characterization

The final product and intermediates should be characterized using standard analytical techniques, such as:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^{1}H and ^{13}C): To confirm the chemical structure and purity.
- Mass Spectrometry (MS): To determine the molecular weight.
- Infrared (IR) Spectroscopy: To identify characteristic functional groups.

References

- Google Patents. (2016). CN105753803A - A synthetic method of a medical intermediate 3-methylmorpholine hydrochloride.
- ChemBK. (2024). 3-Methylmorpholine. Retrieved from [Link]
- PubChem. (n.d.). 2-(Morpholin-4-yl)propan-1-amine. Retrieved from [Link]
- Organic Syntheses. (n.d.). Stannylamine Protocol (SnAP) Reagents for the Synthesis of C-Substituted Morpholines from Aldehydes. Retrieved from [Link]
- PubChem. (n.d.). 2-methyl-3-(morpholin-4-yl)propan-1-amine. Retrieved from [Link]
- ResearchGate. (2013). (PDF) Morpholines. Synthesis and Biological Activity. Retrieved from [Link]
- ProQuest. (n.d.). Synthesis of Secondary Amines via One-Pot Migrative Reductive Amination. Retrieved from [Link]
- ChemRxiv. (n.d.). Green Synthesis of Morpholines via Selective Monoalkylation of Amines. Retrieved from [Link]

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- Pharmaffiliates. (n.d.). 1005-04-5| Chemical Name : 2-(Morpholin-4-yl)propan-1-amine. Retrieved from [Link]
- Google Patents. (2020). WO2020039025A1 - Method for preparing 2-[(3r)-3-methylmorpholin-4-yl]-4-[1-methyl-1h-pyrazol-5-yl). Retrieved from https://patents.google.
- Semantic Scholar. (2017). Overview on the Synthesis of (S)-3-(Methyl-Amino)-1-(Thiophen-2-yl) Propan-1-ol. Retrieved from [Link]
- MDPI. (2009). Synthesis of 3-Methyl-1-morpholin-4-ylmethyl-2,6-diphenylpiperidin-4-one. Retrieved from [Link]
- MDPI. (2005). Synthesis of 4,6-bis(thiomorpholin-4-ylmethyl)-1,2,3-benzenetriol. Retrieved from [Link]
- Organic Chemistry Portal. (n.d.). Amine synthesis by reductive amination (reductive alkylation). Retrieved from [Link]
- ACS GCI Pharmaceutical Roundtable. (2026). Reductive Amination. Retrieved from [Link]
- PubMed. (2021). Synthesis of Pharmaceutically Relevant 2-Aminotetralin and 3-Aminochroman Derivatives via Enzymatic Reductive Amination. Retrieved from [Link]
- IJPPR. (n.d.). QUINOLINE-3-YL] METHYL}2-[(4-AMINOPENTYL) (ETHYL) AMINO] ETHANOL DERIVATIVES Jalindar. Retrieved from [Link]
- MDPI. (2024). Drug Design Strategies, Modes of Action, Synthesis and Industrial Challenges Behind Trifluoromethylated New Chemical Entities. Retrieved from [Link]
- PMC. (2023). Synthesis of Enantiomerically Enriched Protected 2-Amino-, 2,3-Diamino. Retrieved from [Link]
- Matrix Fine Chemicals. (n.d.). 3-(MORPHOLIN-4-YL)PROPAN-1-AMINE | CAS 123-00-2. Retrieved from [Link]

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Sources

- 1. (R)-3-Methylmorpholine hydrochloride synthesis - chemicalbook [chemicalbook.com]
- 2. CN105753803A - A synthetic method of a medical intermediate 3-methylmorpholine hydrochloride - Google Patents [patents.google.com]
- 3. ualberta.scholaris.ca [ualberta.scholaris.ca]
- 4. Amine synthesis by reductive amination (reductive alkylation) [organic-chemistry.org]
- 5. Reductive Amination – ACS GCI Pharmaceutical Roundtable [learning.acsgcipr.org]
- 6. ijppr.humanjournals.com [ijppr.humanjournals.com]
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